

stannous octoate CAS number and molecular formula

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Compound of Interest

Compound Name: Stannous octoate

Cat. No.: B1220952

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An In-Depth Technical Guide to **Stannous Octoate**

Introduction

Stannous octoate, also known as tin(II) 2-ethylhexanoate or tin octoate, is an organotin compound with significant industrial and research applications.^[1] It is a highly efficient catalyst, primarily utilized in the production of polyurethanes and the ring-opening polymerization (ROP) of cyclic esters to synthesize biodegradable polymers.^{[1][2]} Its versatility, high catalytic activity, and relatively manageable toxicity profile make it a critical component in the manufacturing of materials ranging from flexible foams to advanced biomedical devices and drug delivery systems.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, mechanisms of action, and key applications, with a focus on its relevance to researchers and professionals in drug development.

Chemical and Physical Properties

Stannous octoate is the 2-ethylhexanoate salt of tin in the +2 oxidation state.^[1] It is a clear, colorless to light-yellow liquid at room temperature, a coloration that can arise from impurities or the oxidation of Sn(II) to Sn(IV).^{[1][3]} It is soluble in organic solvents but degrades in water.^{[3][4]}

Property	Value	References
CAS Number	301-10-0	[1][5][6][7][8]
Molecular Formula	C ₁₆ H ₃₀ O ₄ Sn	[1][3][6][7][8]
Molecular Weight	405.12 g/mol	[1][6][8]
Synonyms	Tin(II) 2-ethylhexanoate, Tin octoate, Stannous 2-ethylhexanoate	[1]
Appearance	Clear colorless to light yellowish liquid/paste	[1][3]
Density	1.251 g/mL at 25 °C	[1][3][4]
Melting Point	< -20 °C	[4]
Boiling Point	> 200 °C	[4]
Refractive Index	n _{20/D} 1.493	[1][4]
Flash Point	> 110 °C	[4]

Synthesis of Stannous Octoate

Several methods exist for the synthesis of **stannous octoate**. The most common approaches involve the reaction of a tin(II) source with 2-ethylhexanoic acid (or its salt).

Common Synthesis Routes

- From Stannous Oxide: A direct and efficient method involves the reaction of stannous oxide with 2-ethylhexanoic acid.[3][5]
- Metathesis Reaction: This route involves reacting 2-ethylhexanoic acid with a base like sodium hydroxide to form sodium 2-ethylhexanoate. This intermediate then undergoes a reaction with a tin(II) salt, such as stannous chloride.[1]
- Pressurized Reaction: **Stannous octoate** can be prepared by reacting isocaproic acid (an isomer of 2-ethylhexanoic acid), pure tin, and water in a closed container under heat and

pressure.[9]

Experimental Protocol: Synthesis from Stannous Oxide

This protocol is based on the direct reaction between stannous oxide and 2-ethylhexanoic acid.
[10]

Materials:

- Stannous oxide (SnO)
- 2-ethylhexanoic acid (isooctanoic acid)
- Reaction kettle equipped with a stirrer, vacuum pump, and heating mantle

Procedure:

- Charge the reaction kettle with stannous oxide and 2-ethylhexanoic acid. The typical molar ratio is approximately 1:2 to 1:5 (SnO to acid).[10]
- Begin stirring the mixture to ensure homogeneity.
- Apply vacuum to the system.
- Heat the reaction mixture to 115–130 °C to initiate a dehydration reaction.[10]
- Maintain the temperature and continue the reaction until water ceases to be evolved as a fraction.
- After the initial dehydration phase, continue the reaction for an additional 2–3 hours to ensure completion.[10]
- Cool the reaction mixture.
- The resulting product, **stannous octoate**, is then purified by cold filtration to yield the final product.[10]

Synthesis Workflow Diagram``dot

```
// Node Definitions Reactants [label="Reactants:\nStannous Oxide (SnO)\n2-Ethylhexanoic Acid", fillcolor="#F1F3F4", fontcolor="#202124"]; Reactor [label="Reaction Kettle", shape=cylinder, fillcolor="#F1F3F4", fontcolor="#202124"]; Conditions [label="Reaction Conditions:\n- Stirring\n- Vacuum\n- Heat (115-130°C)", shape=note, fillcolor="#FFFFFF", fontcolor="#202124"]; Dehydration [label="Dehydration Reaction\n(Water Removal)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Completion [label="Continued Reaction\n(2-3 hours)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Cooling [label="Cooling", fillcolor="#FBBC05", fontcolor="#202124"]; Filtration [label="Cold Filtration", fillcolor="#34A853", fontcolor="#FFFFFF"]; Product [label="Final Product:\nStannous Octoate", shape=box3d, fillcolor="#EA4335", fontcolor="#FFFFFF"];
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